

Preamble: Charting the Course for a Novel Chemical Entity

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Compound of Interest

Compound Name: *Methyl 2-nitro-5-piperidinobenzenecarboxylate*
CAS No.: 773071-23-1
Cat. No.: B1490503

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In the landscape of drug discovery and chemical biology, countless novel molecules are synthesized with theoretical potential, yet lack the empirical data to define their biological and toxicological profiles. **Methyl 2-nitro-5-piperidinobenzenecarboxylate** (CAS No. 773071-23-1) is one such entity. A survey of the public scientific literature reveals a conspicuous absence of experimental data for this compound. This guide, therefore, is not a retrospective summary but a prospective roadmap. It is designed for researchers, scientists, and drug development professionals, providing a comprehensive, step-by-step framework for the systematic experimental characterization of this and other novel chemical entities.

We will proceed with the tacit understanding that this compound is a research chemical of unknown biological activity and toxicological profile.^[1] Our approach will be grounded in established methodologies, explaining not just what to do, but why each step is a critical component of a self-validating system of inquiry. This guide will leverage insights from related chemical classes—nitroaromatics and piperidine-containing compounds—to inform our experimental design.

Part 1: Foundational Characterization and Synthesis

Before any biological evaluation, the identity, purity, and fundamental physicochemical properties of the test article must be unequivocally established. This foundational step is non-negotiable for the integrity of all subsequent data.

Synthesis and Purity Assessment

A plausible synthetic route for **Methyl 2-nitro-5-piperidinobenzenecarboxylate** would involve the nucleophilic aromatic substitution of a suitable starting material, such as methyl 5-chloro-2-nitrobenzoate or methyl 5-fluoro-2-nitrobenzoate, with piperidine.

Hypothetical Synthesis Protocol:

- To a solution of methyl 5-fluoro-2-nitrobenzoate (1.0 eq) in dimethyl sulfoxide (DMSO), add piperidine (1.2 eq) and potassium carbonate (2.0 eq).
- Heat the reaction mixture to 80-100 °C and monitor by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Upon completion, cool the reaction to room temperature and pour it into ice-water.
- Extract the aqueous mixture with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the title compound.

Purity assessment is then paramount. A combination of analytical techniques should be employed to ensure a purity of >95%, the standard for most biological screening.

Analytical Technique	Purpose	Expected Outcome for $C_{13}H_{16}N_2O_4$
1H and ^{13}C NMR	Structural confirmation and purity	Signals corresponding to the methyl ester, piperidine ring, and the trisubstituted benzene ring protons and carbons.
LC-MS	Purity assessment and mass confirmation	A single major peak in the chromatogram with a mass corresponding to the expected molecular weight (264.28 g/mol).[2]
High-Resolution Mass Spectrometry (HRMS)	Exact mass determination	Provides the elemental composition, confirming the molecular formula.
HPLC-UV	Quantitative purity determination	A single peak with an area percentage >95% at an appropriate UV wavelength.

Physicochemical Properties

Understanding the physicochemical properties is crucial for designing formulation strategies for in vitro and in vivo studies. These can be predicted using computational tools (e.g., SwissADME, ChemDraw) and later confirmed experimentally.

Property	Predicted Value	Significance
Molecular Weight	264.28 g/mol	Adheres to Lipinski's Rule of Five (<500 Da).
logP (Octanol/Water Partition Coefficient)	~2.5 - 3.5	Indicates moderate lipophilicity and potential for good membrane permeability.
pKa (most basic)	~5.0 - 6.0 (Piperidine Nitrogen)	The compound will be partially protonated at physiological pH, which can influence solubility and target engagement.
Aqueous Solubility	Low	Expected to be poorly soluble in water; may require a cosolvent like DMSO for in vitro assays.

Part 2: A Tiered Strategy for In Vitro Biological Evaluation

A tiered approach to in vitro testing is efficient, cost-effective, and allows for go/no-go decisions at each stage. We will begin with broad cytotoxicity screening before moving to more focused mechanistic and safety-related assays.

Tier 1: General Cytotoxicity Screening

The initial goal is to determine if the compound exhibits cytotoxic activity against a panel of human cell lines. The Sulforhodamine B (SRB) assay is a robust and widely used method for this purpose, as it measures cell density by quantifying total cellular protein.[\[3\]](#)

Detailed Protocol: SRB Cytotoxicity Assay

- **Cell Plating:** Seed cells in 96-well plates at a predetermined optimal density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for attachment. Include wells for "no cell" and "no treatment" controls.

- **Compound Treatment:** Prepare a stock solution of **Methyl 2-nitro-5-piperidinobenzenecarboxylate** in DMSO. Perform a serial dilution to create a range of concentrations (e.g., from 100 μ M down to 1 nM). Add the compound dilutions to the appropriate wells. The final DMSO concentration should be kept constant and low (<0.5%).
- **Incubation:** Incubate the plates for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- **Cell Fixation:** Gently add cold 10% (w/v) trichloroacetic acid (TCA) to each well and incubate for 1 hour at 4°C to fix the cells.
- **Washing:** Wash the plates five times with slow-running tap water to remove TCA and dead cells. Air dry the plates completely.
- **Staining:** Add 0.4% (w/v) SRB solution in 1% acetic acid to each well and incubate at room temperature for 30 minutes.
- **Washing:** Quickly wash the plates five times with 1% (v/v) acetic acid to remove unbound dye. Air dry the plates.
- **Solubilization:** Add 10 mM Tris base solution to each well to solubilize the protein-bound dye.
- **Readout:** Measure the optical density (OD) at 510 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell growth inhibition and determine the IC₅₀ (the concentration that inhibits cell growth by 50%) using non-linear regression analysis.

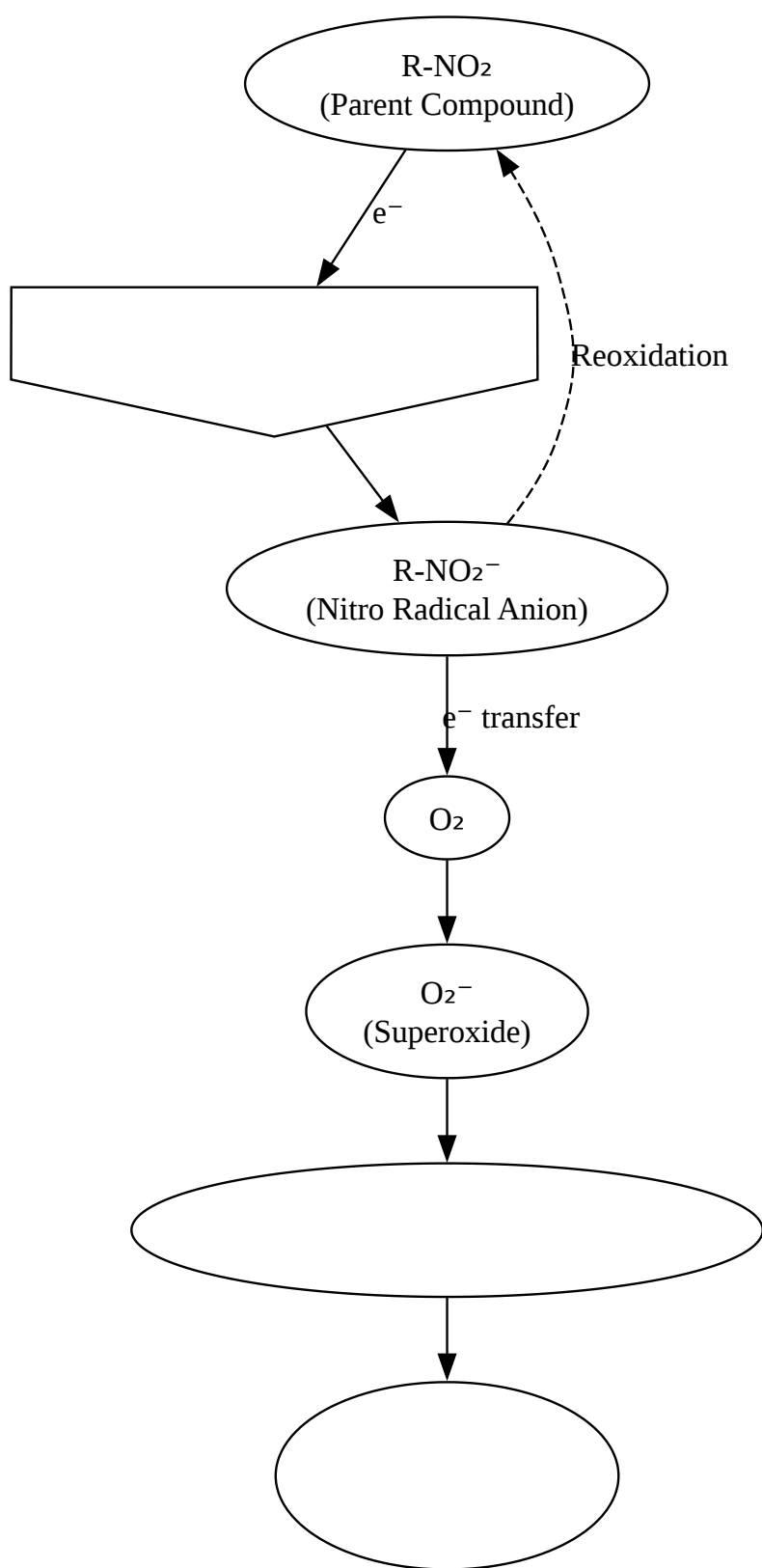
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Tier 2: Hypothesis-Driven Mechanistic Assays

Should the compound demonstrate significant cytotoxicity, the next logical step is to investigate its mechanism of action. The presence of the nitroaromatic moiety is a key structural alert. Nitro compounds can be bio-reduced to form reactive nitroso and hydroxylamine intermediates, which can lead to cellular damage.[4] Some nitrobenzoates have also shown activity against *M. tuberculosis*. [5]

Hypothetical Mechanism: Redox Cycling and Oxidative Stress

The nitro group can undergo enzymatic reduction, particularly under hypoxic conditions, leading to the generation of reactive oxygen species (ROS) and cellular damage.



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Recommended Mechanistic Assays:

- **ROS Detection Assay:** Use a fluorescent probe like DCFDA to quantify intracellular ROS levels in cells treated with the compound.
- **Hypoxia Selectivity Assay:** Compare the cytotoxicity of the compound under normoxic (21% O₂) and hypoxic (<1% O₂) conditions. Increased potency in hypoxia would support a bioreductive mechanism.[\[6\]](#)
- **Ames Test:** A bacterial reverse mutation assay to assess the mutagenic potential of the compound, which is a known risk for aromatic amines that can be formed from nitro reduction.[\[1\]](#)[\[7\]](#)

Tier 3: In Vitro ADMET Profiling

Early assessment of Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) properties is crucial.

Metabolic Stability

The piperidine ring is a common site of metabolism by cytochrome P450 enzymes, particularly CYP3A4.[\[8\]](#)[\[9\]](#) N-dealkylation and C-hydroxylation are common metabolic pathways.[\[8\]](#)

Protocol: Liver Microsomal Stability Assay

- **Preparation:** Thaw pooled human liver microsomes (HLM) and prepare a reaction mixture containing phosphate buffer and the compound at a final concentration of 1 µM.
- **Initiation:** Pre-warm the mixture to 37°C and initiate the reaction by adding a pre-warmed NADPH-regenerating solution.
- **Time Points:** Aliquots are taken at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- **Quenching:** The reaction in each aliquot is stopped by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- **Analysis:** Samples are centrifuged, and the supernatant is analyzed by LC-MS/MS to quantify the remaining parent compound.

- **Calculation:** The in vitro half-life ($t_{1/2}$) and intrinsic clearance (Cl_{int}) are calculated from the rate of disappearance of the parent compound.

Part 3: In Vivo Characterization

If the compound shows promising in vitro potency, selectivity, and an acceptable in vitro ADMET profile, preliminary in vivo studies can be initiated.

Maximum Tolerated Dose (MTD) Study

An acute MTD study in rodents (e.g., mice) is performed to determine the dose range for efficacy studies and to identify potential acute toxicities.

General Protocol: Acute MTD Study in Mice

- **Animal Acclimation:** Acclimate healthy mice for at least one week.
- **Dose Formulation:** Formulate the compound in a suitable vehicle (e.g., 0.5% methylcellulose with 0.1% Tween 80).
- **Dose Administration:** Administer single doses of the compound via the intended clinical route (e.g., oral gavage or intraperitoneal injection) to small groups of mice at escalating dose levels.
- **Monitoring:** Monitor the animals for clinical signs of toxicity, body weight changes, and mortality for up to 14 days.
- **Endpoint:** The MTD is defined as the highest dose that does not cause mortality or other signs of life-threatening toxicity.

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Pharmacokinetic (PK) Study

A PK study is essential to understand how the compound is absorbed, distributed, metabolized, and eliminated in a living system.

PK Parameter	Description
C_{max}	Maximum plasma concentration
T_{max}	Time to reach C_{max}
AUC	Area under the curve (total drug exposure)
$t_{1/2}$	Half-life
F%	Bioavailability (for oral dosing)

Conclusion and Future Directions

This guide has outlined a comprehensive, albeit hypothetical, experimental strategy for the characterization of **Methyl 2-nitro-5-piperidinobenzenecarboxylate**. By following this tiered and logical progression—from foundational chemical characterization to in vitro biological evaluation and finally to in vivo studies—researchers can systematically build a robust data package for any novel chemical entity. The integration of data from each stage will inform a holistic understanding of the compound's potential as a therapeutic agent or its liabilities as a toxicant. The journey from a CAS number to a well-characterized molecule is a cornerstone of chemical and pharmaceutical research, and this guide provides a reliable map for that journey.

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